

Application of Intracellular Sigma Peptide (ISP) in Disease Models

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Compound of Interest

Compound Name: *ISP-I-28*

Cat. No.: *B10830539*

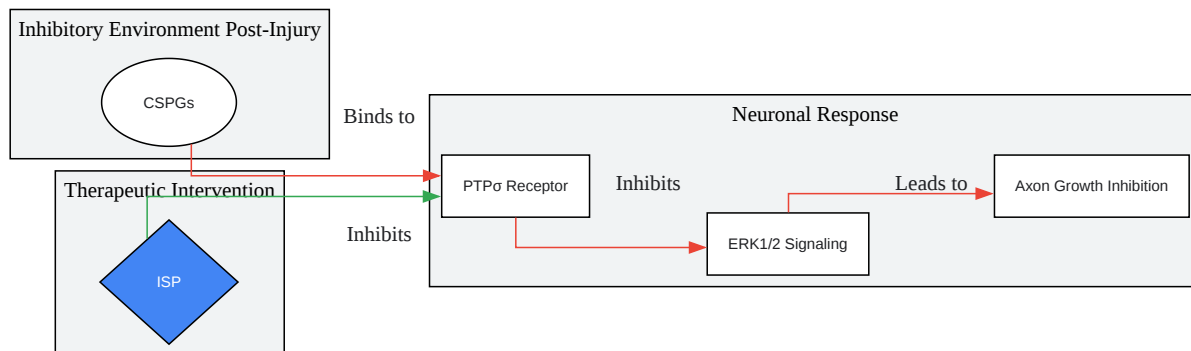
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Introduction

Intracellular Sigma Peptide (ISP) is a synthetic peptide that has shown significant therapeutic potential in various preclinical disease models. ISP functions as an inhibitor of the Protein Tyrosine Phosphatase sigma ($PTP\sigma$), a receptor that is upregulated in response to tissue injury and plays a crucial role in inhibiting axonal regeneration. By modulating $PTP\sigma$, ISP promotes neural repair and functional recovery in models of central nervous system (CNS) injury and other diseases characterized by inhibitory scarring.[1][2][3] This document provides detailed application notes and protocols for the use of ISP in various disease models, targeted at researchers, scientists, and drug development professionals.

Mechanism of Action

ISP is a cell-permeable peptide designed to mimic the intracellular wedge domain of $PTP\sigma$. [4] It penetrates cell membranes and binds to $PTP\sigma$, thereby relieving the inhibitory effects of chondroitin sulfate proteoglycans (CSPGs) on axonal growth. [4][5] This action promotes axonal sprouting and regeneration, leading to functional recovery. [3][6] The signaling pathway involves the restoration of extracellular signal-regulated kinase 1/2 (ERK1/2) phosphorylation, which is typically decreased in the presence of CSPGs. [4]



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ISP signaling pathway in overcoming CSPG-mediated inhibition.

Application in Disease Models

Spinal Cord Injury (SCI)

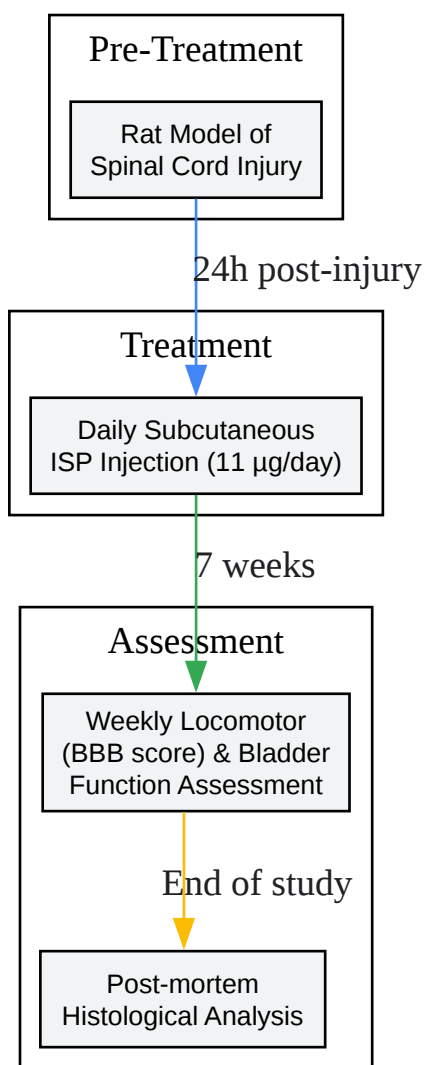
ISP has been extensively studied in rodent models of SCI, demonstrating unprecedented functional recovery.^{[2][3]}

Quantitative Data Summary

Animal Model	Injury Type	ISP Dose & Administration	Treatment Duration	Key Findings	Reference
Rat	Severe Contusive SCI	11 µg/day , daily subcutaneous injections	7 weeks	80% of animals regained ability to urinate and/or move.	[2] [3]
Rat	C6 Ventral Root Crush	11 µg/day , subcutaneous injection near injury site	21 days	Increased motoneuron survival and number of regenerated axons.	[7] [8]

Experimental Protocol: Spinal Cord Injury Model in Rats

- Animal Model: Adult female rats are subjected to a moderate thoracic (T10) contusion injury using a standard impactor device.
- ISP Preparation: ISP is dissolved in a vehicle of 5% DMSO in saline.
- Administration: A daily subcutaneous injection of ISP (11 µg/day) is administered, starting 24 hours post-injury.[\[8\]](#)
- Functional Assessment:
 - Locomotor Function: Assessed weekly using the Basso, Beattie, Bresnahan (BBB) locomotor rating scale.
 - Bladder Function: Monitored by measuring residual urine volume.
- Histological Analysis: At the end of the treatment period, spinal cord tissue is harvested for immunohistochemical analysis of axonal sprouting (e.g., staining for serotonin) and glial scarring.



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Experimental workflow for ISP application in a rat SCI model.

Multiple Sclerosis (MS)

ISP has shown promise in promoting remyelination in mouse models of MS.[1]

Quantitative Data Summary

Animal Model	Demyelination Model	ISP Treatment	Key Findings	Reference
Mouse	Lysolecithin (LPC)-induced demyelination of the optic chiasm	Not specified	Increased generation of oligodendrocytes and remyelination of axons.	[1]

Experimental Protocol: Demyelination Model in Mice

- **Animal Model:** Demyelination is induced in the optic chiasm of adult mice via stereotactic injection of lysolecithin (LPC).
- **ISP Administration:** Systemic administration of ISP (dose and frequency to be optimized based on the specific study design).
- **Functional Assessment:** Visual evoked potentials (VEPs) can be recorded to assess the functional integrity of the optic pathway.
- **Histological Analysis:** Optic nerve and chiasm are sectioned and stained to evaluate the extent of demyelination and remyelination (e.g., using Luxol Fast Blue stain for myelin and immunostaining for oligodendrocyte markers).

Myocardial Infarction (Heart Attack)

ISP has been shown to promote the regeneration of cardiac nerves after a heart attack in animal models, which can help prevent dangerous arrhythmias.[9]

Quantitative Data Summary

Animal Model	Injury Model	ISP Treatment	Key Findings	Reference
Mouse	Myocardial Infarction	Systemic administration	100% success in regenerating cardiac nerves into the scar tissue and preventing arrhythmias.	[9]

Experimental Protocol: Myocardial Infarction Model in Mice

- Animal Model: Myocardial infarction is induced by permanent ligation of the left anterior descending (LAD) coronary artery.
- ISP Administration: ISP is administered systemically, with treatment initiated several days post-infarction.[9]
- Functional Assessment:
 - Cardiac Function: Assessed by echocardiography to measure parameters like ejection fraction.
 - Arrhythmia Susceptibility: Evaluated by programmed electrical stimulation.
- Histological Analysis: Heart tissue is harvested to assess sympathetic nerve density within and around the infarct scar using tyrosine hydroxylase (TH) immunohistochemistry.

Alternative Considerations: LIN28 and CD28 Inhibitors

While "ISP-I-28" appears to be a misnomer for Intracellular Sigma Peptide, it is possible the query intended to refer to inhibitors of LIN28 or CD28.

LIN28 Inhibitors in Disease Models

LIN28 is an RNA-binding protein implicated in development and cancer.[10] Small molecule inhibitors of the LIN28/let-7 pathway are being investigated as potential cancer therapeutics. [11][12][13]

Quantitative Data Summary

Disease Model	Inhibitor	Effect	Reference
Non-alcoholic fatty liver disease (mouse model)	C1632 (50 mg/kg, i.p.)	Protected against lipid accumulation.	[14]
Cancer cell lines (22Rv1, Huh7)	N-methyl-N-[3-(3-methyl[1][2][15]triazolo[4,3-b]pyridazin-6-yl)phenyl]acetamide	Reduced tumor-sphere formation.	[13]

CD28 Inhibitors in Disease Models

CD28 is a key co-stimulatory molecule for T-cell activation, making it a target for autoimmune diseases and transplantation.[16][17]

Quantitative Data Summary

Disease Model	Inhibitor	Effect	Reference
Animal models of autoimmunity (diabetes, lupus, encephalomyelitis)	CTLA-4 Ig or anti-B7-1 antibody	Prevented disease onset and improved outcomes.	[16]
Tumor-PBMC and mucosal-PBMC co-culture	22VS (small molecule)	Suppressed T cell activation markers.	[18]

Conclusion

Intracellular Sigma Peptide (ISP) demonstrates significant therapeutic potential across a range of disease models, particularly in promoting neural repair. The provided protocols offer a foundation for researchers to explore the applications of ISP. Additionally, the brief overview of LIN28 and CD28 inhibitors provides context for alternative interpretations of the initial query. Further research and development of these compounds hold promise for novel therapeutic strategies in their respective fields.

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